

# Personal protective equipment for handling O-Methyllinalool, (-)-

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: O-Methyllinalool, (-)-

Cat. No.: B15183299

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## Essential Safety and Handling Guide for O-Methyllinalool, (-)-

Disclaimer: A specific Safety Data Sheet (SDS) for **O-Methyllinalool, (-)-** (CAS No. 137958-48-6) is not readily available. The following information is compiled from data on structurally related compounds, primarily Linalool and its enantiomers. This guide should be used for preliminary planning and supplemented by a thorough risk assessment based on the actual substance.

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **O-Methyllinalool, (-)-**. It includes recommendations for personal protective equipment (PPE), and operational and disposal plans to ensure safe laboratory practices.

## Physicochemical and Toxicological Data

The following table summarizes key quantitative data for compounds structurally related to **O-Methyllinalool, (-)-**. This information is critical for understanding the substance's potential hazards.

Property	Value (based on related compounds)	Citation
Chemical Formula	C <sub>11</sub> H <sub>20</sub> O	
Molecular Weight	168.28 g/mol	
Appearance	Assumed to be a liquid, possibly colorless to light yellow.	[1][2]
Odor	Likely to have a characteristic floral or citrus-like scent.	[1][2]
Boiling Point	~194-197 °C (for (±)-Linalool)	[1]
Flash Point	Combustible liquid; specific flash point not determined. Related compounds are combustible.	[1]
Oral LD50 (Mouse)	2,200 mg/kg (for a related compound)	[1]
Dermal LD50 (Rabbit)	5,610 mg/kg (for (±)-Linalool)	[1]
Hazards	Assumed to be a combustible liquid. May cause skin and serious eye irritation. May cause an allergic skin reaction. Harmful to aquatic life.	[1][3]

## Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory to minimize exposure and ensure personal safety.

Protection Type	Recommended Equipment
Eye/Face	Chemical safety goggles or a face shield are required.
Skin	Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat are necessary. Ensure gloves are inspected prior to use and replaced if damaged. Change clothing if it becomes contaminated.[4]
Respiratory	Use in a well-ventilated area. If vapors or aerosols are likely to be generated, a NIOSH-approved respirator with an appropriate cartridge may be necessary.
Body	A lab coat or chemical-resistant apron should be worn.

## Operational Plan: Handling and Storage

### Handling:

- Work in a well-ventilated laboratory, preferably within a chemical fume hood.
- Avoid contact with skin, eyes, and clothing.[3]
- Keep away from heat, sparks, open flames, and other ignition sources.
- Use non-sparking tools and take precautionary measures against static discharge.[4]
- Wash hands thoroughly after handling.

### Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents.
- The recommended storage temperature for a similar compound is 2 - 8 °C.

## Emergency Procedures

Incident	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[2]
Skin Contact	Immediately remove all contaminated clothing. Wash skin with plenty of soap and water. If skin irritation or a rash occurs, get medical advice/attention.[2]
Inhalation	Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. If symptoms persist, seek medical attention.[3][5]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.
Fire	Use dry chemical, carbon dioxide (CO <sub>2</sub> ), or alcohol-resistant foam to extinguish.[2][4] Vapors may be heavier than air and can spread along floors.
Spill	Evacuate personnel from the area. Ensure adequate ventilation. Absorb the spill with inert material (e.g., sand, vermiculite) and place it in a suitable, closed container for disposal.[6] Prevent entry into drains and waterways.

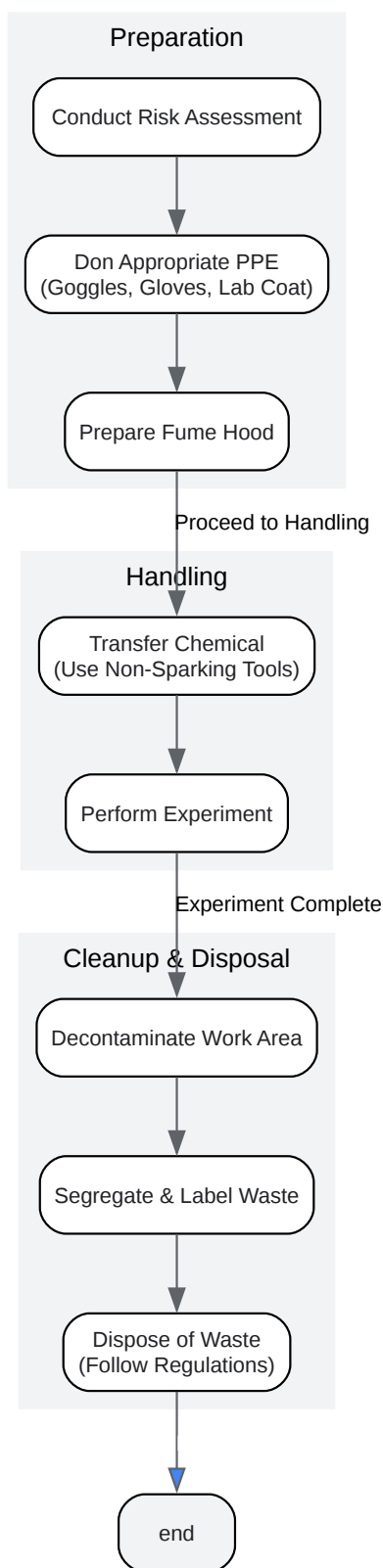
## Disposal Plan

Dispose of **O-Methylinalool, (-)-** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. Do not allow the chemical to

enter drains or waterways. Contact a licensed professional waste disposal service to dispose of this material.

## Experimental Workflow Diagram

The following diagram outlines the standard operating procedure for the safe handling of **O-Methylinalool, (-)-** in a laboratory setting.



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Caption: Safe handling workflow for **O-Methylinalool, (-)-**.

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- To cite this document: BenchChem. [Personal protective equipment for handling O-Methylalool, (-)-]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15183299#personal-protective-equipment-for-handling-o-methylalool>]

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